

# "Tert-butyl 4-methylenepiperidine-1-carboxylate" properties and structure

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## Compound of Interest

Compound Name: *Tert-butyl 4-methylenepiperidine-1-carboxylate*

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An In-depth Technical Guide to **Tert-butyl 4-methylenepiperidine-1-carboxylate**

## Introduction

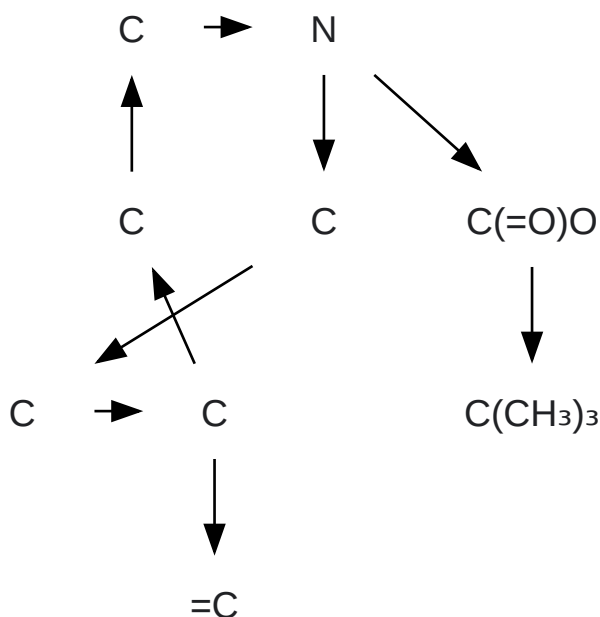
**Tert-butyl 4-methylenepiperidine-1-carboxylate**, also commonly known as 1-Boc-4-methylenepiperidine, is a heterocyclic organic compound featuring a piperidine ring functionalized with a methylene group and protected by a tert-butoxycarbonyl (Boc) group.<sup>[1][2]</sup> This molecule is a versatile and valuable building block in modern organic synthesis, particularly within the realms of medicinal chemistry and drug development.<sup>[1]</sup> Its unique structural features, including the exocyclic double bond and the stable Boc protecting group, make it an ideal starting material for the synthesis of a wide array of complex piperidine derivatives.<sup>[1][3]</sup> These derivatives are integral components of numerous biologically active compounds and approved pharmaceutical agents.<sup>[1]</sup> This technical guide provides a comprehensive overview of the properties, structure, synthesis, and applications of **tert-butyl 4-methylenepiperidine-1-carboxylate** for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

The structure of **tert-butyl 4-methylenepiperidine-1-carboxylate** is characterized by a six-membered piperidine ring. The nitrogen atom is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in peptide synthesis and organic chemistry that is stable under various reaction conditions but can be readily removed under acidic conditions.<sup>[1]</sup> A key feature

is the exocyclic methylene group at the C4 position of the piperidine ring, which serves as a reactive handle for various chemical transformations.

Chemical Structure of Tert-butyl 4-methylenepiperidine-1-carboxylate



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Caption: 2D representation of **Tert-butyl 4-methylenepiperidine-1-carboxylate**.

## Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below. This data is essential for handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	159635-49-1	[1][4][5][6]
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>2</sub>	[1][2][4][6]
Molecular Weight	197.27 g/mol	[2][4][6]
Appearance	Colorless to slightly yellow clear liquid	[1][4]
Boiling Point	80 °C @ 1 mmHg	[1]
Density	0.97 - 1 g/mL	[1][7]
Refractive Index (n <sub>20D</sub> )	1.46	[1]
Purity	≥96% (GC)	[1][5]
Storage Temperature	2 - 8 °C, under inert gas (Nitrogen or Argon)	[1][7]
pKa	-1.41 ± 0.20 (Predicted)	[7]
InChI Key	PDTZMULNKGUIEJ- UHFFFAOYSA-N	[5]

## Experimental Protocols

The reactivity of the exocyclic double bond and the utility of the Boc-protected nitrogen make this compound a staple in synthetic chemistry. Below is a representative experimental protocol for its synthesis.

### Synthesis of Tert-butyl 4-methylenepiperidine-1-carboxylate

A common method for synthesizing the title compound involves the base-mediated elimination of a suitable leaving group from the corresponding 4-substituted piperidine precursor. The following protocol is adapted from a patented procedure.[8]

Reaction Scheme:

- tert-Butyl 4-(((methylsulfonyl)oxy)methyl)piperidine-1-carboxylate → **tert-Butyl 4-methylenepiperidine-1-carboxylate**

Materials and Reagents:

- tert-Butyl 4-(((methylsulfonyl)oxy)methyl)piperidine-1-carboxylate (starting material)
- Potassium tert-butoxide (t-BuOK)
- Anhydrous N,N-Dimethylformamide (DMF)
- Nitrogen gas (for inert atmosphere)
- Ethyl acetate
- Water
- Brine

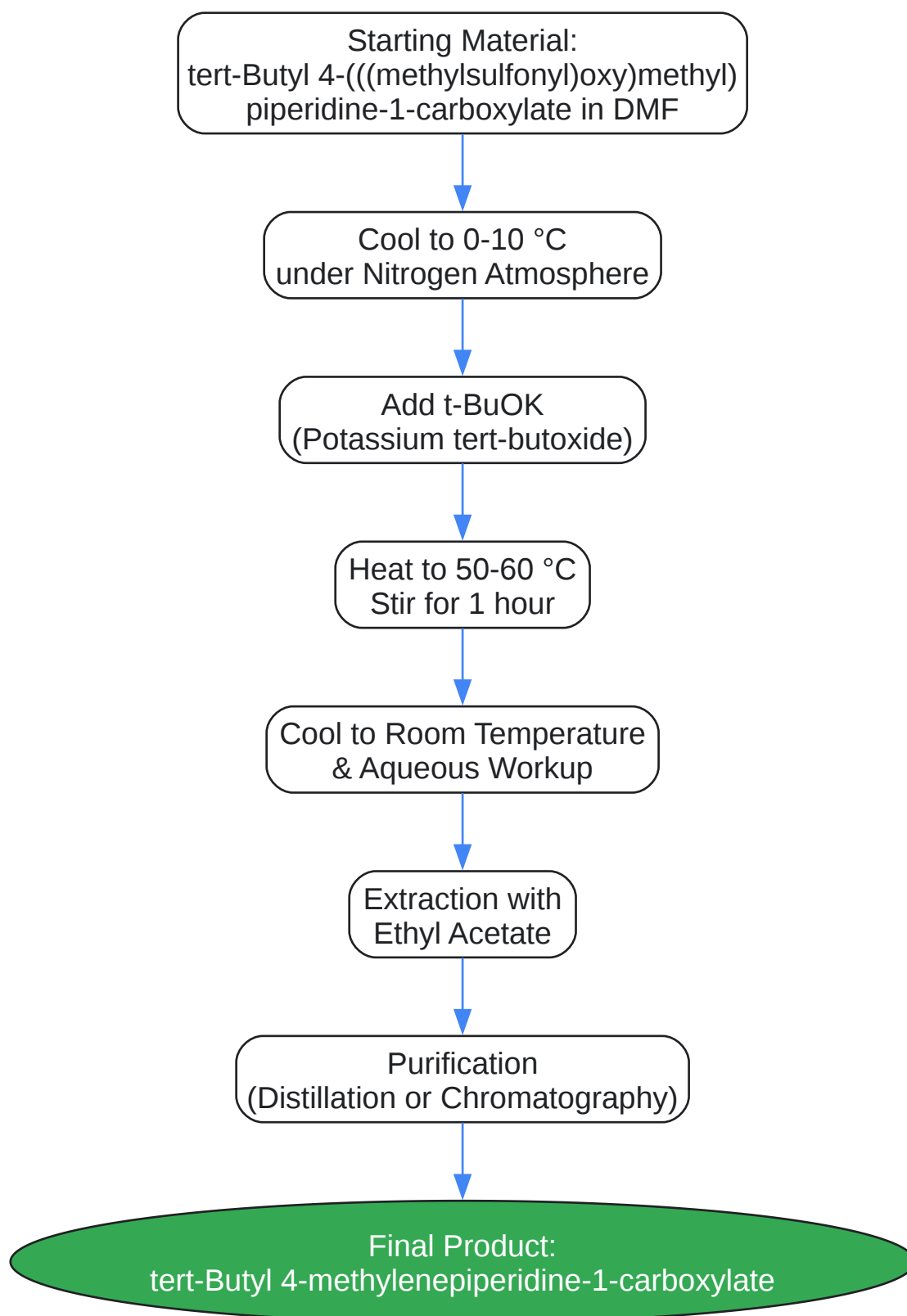
Procedure:

- Dissolve tert-butyl 4-(((methylsulfonyl)oxy)methyl)piperidine-1-carboxylate (100 g, 340 mmol) in anhydrous DMF (500 mL) in a reaction flask at room temperature.[8]
- Establish an inert atmosphere by purging the flask with nitrogen gas.[8]
- Cool the solution to a temperature between 0-10 °C using an ice bath.[8]
- Add potassium tert-butoxide (t-BuOK) (57.2 g, 510 mmol) to the cooled solution in portions, ensuring the temperature remains controlled.[8]
- After the addition is complete, heat the reaction mixture to 50-60 °C and stir for 1 hour.[8]
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the mixture to room temperature.[8]
- Perform an aqueous workup by adding 1500 mL of water and extracting the product with ethyl acetate.

- Wash the combined organic layers with water and then brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.
- Purify the residue via vacuum distillation or column chromatography to obtain pure **tert-butyl 4-methylenepiperidine-1-carboxylate**.

Spectroscopic Data ( $^1\text{H}$ -NMR):

- $^1\text{H}$ -NMR ( $\text{CDCl}_3$ ,  $\delta$  in ppm): 4.73 (2H, s), 3.41 (4H, t), 2.17 (4H, t), 1.46 (9H, s).[\[8\]](#)



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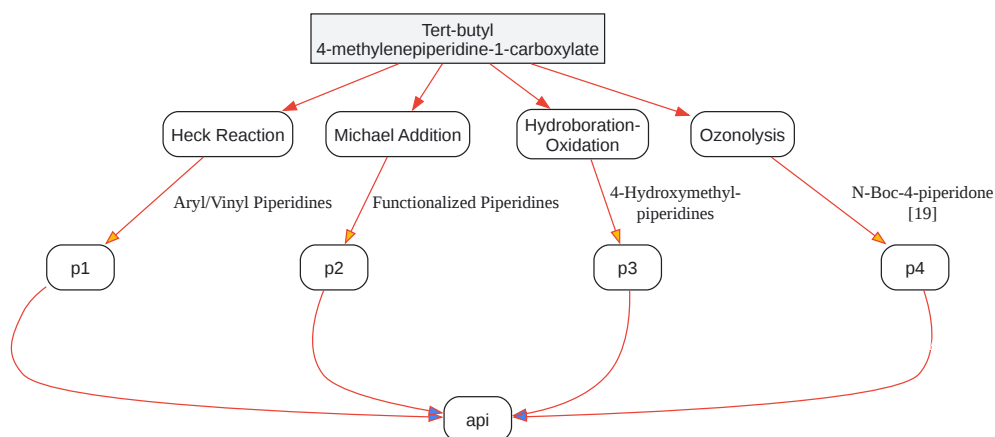
Caption: Workflow for the synthesis of **Tert-butyl 4-methylenepiperidine-1-carboxylate**.<sup>[8]</sup>

## Applications in Drug Discovery and Development

This compound is not typically an active pharmaceutical ingredient itself but rather a crucial intermediate. Its structural motifs are found in a variety of therapeutic agents.

**Role as a Versatile Intermediate:** The primary application lies in its use as a precursor for more complex molecules in drug discovery.<sup>[1]</sup> The exocyclic methylene group is particularly useful for various addition reactions, while the Boc-protected nitrogen allows for selective deprotection and further functionalization.

- **Synthesis of Piperidine Derivatives:** It is a key starting material for creating substituted piperidines, a privileged scaffold in medicinal chemistry due to its favorable pharmacokinetic properties.<sup>[1]</sup>
- **Key Intermediate for Vandetanib:** It is a documented intermediate in the synthesis of Vandetanib, a tyrosine kinase inhibitor used in the treatment of certain types of thyroid cancer.<sup>[3]</sup>
- **General Research Chemical:** Its stability and reactivity profile make it a useful tool for developing novel compounds in pharmaceuticals and materials science.<sup>[1][9]</sup>



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Caption: Synthetic utility of **Tert-butyl 4-methylenepiperidine-1-carboxylate** in drug discovery.

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed.

- Hazard Statements: May be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), be harmful if inhaled (H332), and may cause respiratory irritation (H335).[5]
- Precautionary Measures: Use only in a well-ventilated area.[10] Wear protective gloves, clothing, and eye/face protection.[5][11] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5] Wash hands and any exposed skin thoroughly after handling.[10]



- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][10]  
Recommended storage is at 2-8 °C.[1]

## Conclusion

**Tert-butyl 4-methylenepiperidine-1-carboxylate** is a high-value chemical intermediate with significant applications in synthetic organic chemistry and pharmaceutical development. Its well-defined structure and predictable reactivity allow for the efficient construction of complex molecular architectures, particularly those containing the piperidine scaffold. The information provided in this guide offers a technical foundation for researchers and scientists to effectively utilize this compound in their research and development endeavors.

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